

# Flavesone: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: *Flavesone*

Cat. No.: *B1254376*

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**Flavesone**, a naturally derived  $\beta$ -triketone, has garnered significant interest within the scientific community for its potential applications, notably as a biopesticide. This technical guide provides an in-depth summary of its chemical identity, physicochemical properties, and available experimental data, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Identity

**Flavesone** is chemically identified as 2,2,4,4-tetramethyl-6-(2-methylpropanoyl)cyclohexane-1,3,5-trione.[1][2] It is a compound found in various plants, including *Hypericum japonicum*, *Leptospermum scoparium* (Manuka), and *Leptospermum polygalifolium*. [1]

## Chemical Identifiers

A comprehensive list of chemical identifiers for **flavesone** is provided below, facilitating its unambiguous identification in databases and literature.

Identifier	Value
CAS Number	22595-45-5[1][2][3][4][5]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>4</sub> [1][2][3][4][6][7]
IUPAC Name	2,2,4,4-tetramethyl-6-(2-methylpropanoyl)cyclohexane-1,3,5-trione[1][2]
InChI	InChI=1S/C14H20O4/c1-7(2)9(15)8-10(16)13(3,4)12(18)14(5,6)11(8)17/h7-8H,1-6H3[1][2][7]
InChIKey	ZEOCEPNBYPGWGS-UHFFFAOYSA-N[1][2][7]
SMILES	<chem>CC(C)C(=O)C1C(=O)C(C(=O)C(C1=O)(C)C)(C)C</chem> [1][3][7]
PubChem CID	15800949[1]
Synonyms	6-Isobutyryl-2,2,4,4-tetramethylcyclohexane-1,3,5-trione[1][2][3]

## Physicochemical Properties

The fundamental physicochemical properties of **flavesone** are summarized in the following table.

Property	Value
Molecular Weight	252.31 g/mol [2][3][4][7]
Boiling Point (estimated)	392.9°C[2]
Water Solubility (estimated)	2.242 mg/L at 25°C[2]
XLogP3-AA	2.7[3]

## Experimental Data and Protocols

While detailed experimental protocols for specific signaling pathway studies are not extensively available in the public domain, information regarding its biopesticidal activity and synthesis is

accessible.

## Biopesticidal Efficacy

**Flavesone** has demonstrated significant potential as a biopesticide for the protection of stored grains.<sup>[2]</sup> Research has shown its effectiveness in controlling major pests of stored products, such as the lesser grain borer (*Rhyzopertha dominica*), in wheat.<sup>[2]</sup> Notably, when applied to wheat, **flavesone** has shown long-lasting efficacy, protecting the grain from susceptible insect strains for up to 13 months.<sup>[2]</sup> This offers a promising alternative to conventional insecticides like organophosphates and pyrethroids, especially in the context of growing resistance.<sup>[2]</sup>

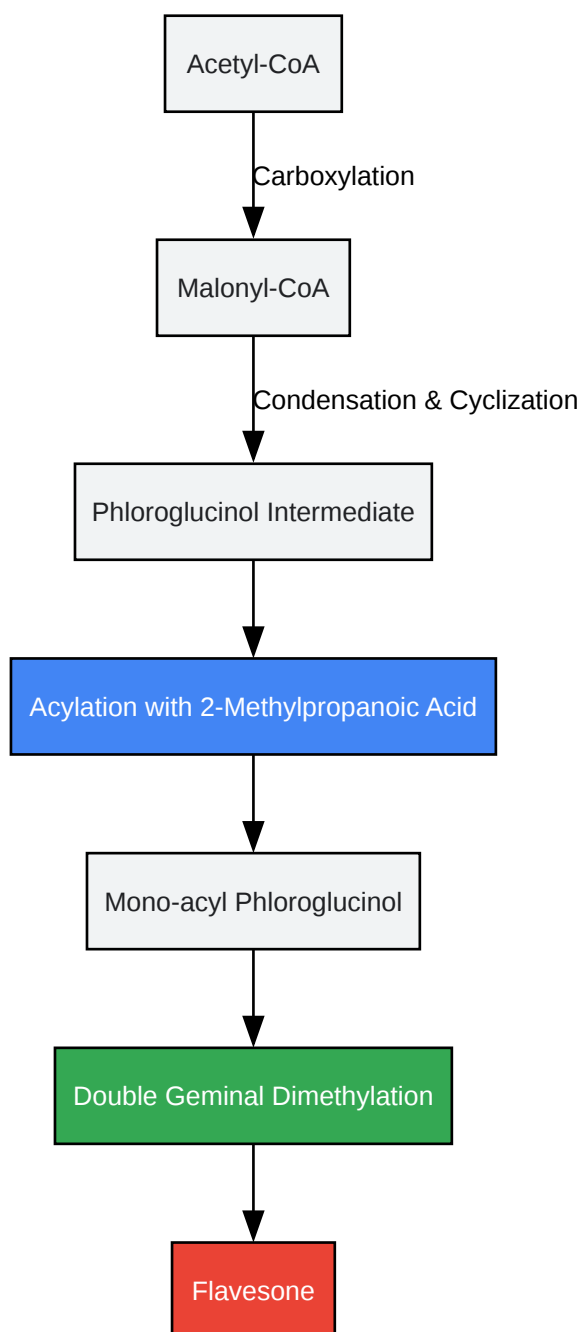
## Synthesis and Derivatization

**General Synthetic Approach:** A general method for synthesizing **flavesone** and related  $\beta$ -triketones involves the acylation of phloroglucinol.<sup>[2]</sup> In the case of **flavesone**, 2-methylpropanoic acid is used to introduce the isobutyryl side chain.<sup>[2]</sup> This reaction is typically carried out in the presence of a Lewis acid catalyst, such as aluminum chloride, and a dehydrating agent like phosphorus oxychloride.<sup>[2]</sup>

**Semi-Synthetic Derivatization:** As a naturally occurring compound that can be isolated from plant essential oils, **flavesone** serves as a starting material for the synthesis of new derivatives.<sup>[2]</sup> The chemical modification of natural **flavesone** can target its functional groups, such as the hydroxyl group of its enol tautomer, to create novel compounds with potentially enhanced biological activities.<sup>[2]</sup>

## Logical Workflow for Flavesone Synthesis

The following diagram illustrates a generalized workflow for the chemical synthesis of **flavesone**, starting from precursor metabolites.



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Caption: Generalized synthetic pathway of **flavesone**.

Due to the nature of **flavesone** as a biopesticide primarily studied for its insecticidal properties, detailed information on its interaction with specific signaling pathways in mammalian or microbial systems is not yet well-documented in publicly available literature. Further research is

required to elucidate its precise mechanism of action and potential interactions with cellular signaling cascades.

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## References

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